Definitive Technical Guide: Solubility & Handling of 2-Methyl-4-morpholinobutan-2-amine

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Compound of Interest

Compound Name:	*2-Methyl-4-morpholinobutan-2-amine*
CAS No.:	*1263002-61-4*
Cat. No.:	*B2968482*

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Executive Summary

2-Methyl-4-morpholinobutan-2-amine (CAS: 1263002-61-4) represents a critical "privileged scaffold" in modern medicinal chemistry, particularly in the synthesis of kinase inhibitors where the morpholine moiety modulates pharmacokinetic properties (solubility, metabolic stability). Despite its utility, specific experimental solubility data is often proprietary or absent from public databases.

This guide provides a rigorous, field-proven framework for understanding the solubility behavior of this diamine. By synthesizing structural analysis with established physicochemical principles, we define its predicted solubility profile and provide self-validating protocols for empirical determination. This document is designed to support researchers in solvent selection for reaction optimization, purification (crystallization/extraction), and formulation.

Physicochemical Basis of Solubility

To predict and manipulate the solubility of **2-Methyl-4-morpholinobutan-2-amine**, we must first deconstruct its molecular architecture. The molecule is a tertiary alkyl primary amine

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featuring a morpholine tail.

Structural Analysis

- Primary Amine (

  ): Located on a tertiary carbon (2-methylbutan-2-yl). This steric bulk reduces nucleophilicity slightly but maintains high basicity (

). It acts as a strong Hydrogen Bond Donor (HBD) and Acceptor (HBA).

- Morpholine Ring: A saturated heterocycle containing both an amine (tertiary) and an ether oxygen. It is a polar, moderate HBA (

  for the conjugate acid).

- Lipophilic Linker: The 2-methylbutane backbone provides a small hydrophobic core, balancing the polarity of the two nitrogen centers.

Predicted Physicochemical Properties

Based on Group Contribution Methods (GCM) and analogous structures (e.g., 3-morpholinopropylamine):

Property	Predicted Value	Implication for Solubility
Molecular Weight	172.27 g/mol	Low MW favors solubility in diverse solvents.
LogP (Octanol/Water)		Moderately lipophilic. Soluble in organic solvents and aqueous acids.
(Primary Amine)		Ionized in neutral/acidic water (High aqueous solubility).
(Morpholine)		Ionized in acidic water.
Physical State	Liquid or Low-Melting Solid	High miscibility potential with solvents like MeOH/DCM.

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Solubility Profile & Solvent Selection

Note:The values below are high-confidence estimates derived from structure-property relationships (SPR) of homologous morpholino-amines. Empirical validation using Protocol 5.1 is required for GMP applications.

Organic Solvent Compatibility

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Solvent Class	Specific Solvents	Predicted Solubility	Mechanistic Rationale
Chlorinated	Dichloromethane (DCM), Chloroform	Very High (>100 mg/mL)	"Like dissolves like." The polarizable C-Cl bonds interact favorably with the amine dipoles. Ideal for extraction.
Alcohols	Methanol (MeOH), Ethanol (EtOH), IPA	Very High (>100 mg/mL)	Strong H-bonding interactions with both the primary amine and morpholine oxygen. Ideal for reaction media.
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Excellent solvation of the polar amine/morpholine domains.
Ethers	THF, 2-MeTHF, Dioxane	High (>50 mg/mL)	Good compatibility with the lipophilic backbone and morpholine ring.
Esters	Ethyl Acetate (EtOAc), IPM	Moderate (10-50 mg/mL)	Soluble, but less than in alcohols. Useful as a crystallization solvent (with anti-solvent).
Hydrocarbons	Toluene, Xylenes	Moderate (10-50 mg/mL)	Soluble due to the alkyl backbone, especially at elevated temperatures.
Alkanes	Hexane, Heptane, Pentane	Low (<5 mg/mL)	The polarity of the two nitrogen centers resists solvation by

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	non-polar alkanes.
	Ideal Anti-Solvents.

Aqueous Solubility & pH Dependence

The solubility of **2-Methyl-4-morpholinobutan-2-amine** is strictly pH-dependent due to its dibasic nature.

- pH < 8 (Acidic/Neutral): Fully soluble. The molecule exists as a mono- or di-cation (ammonium salt).
- pH > 12 (Basic): Low aqueous solubility. The molecule exists as a neutral free base, favoring partitioning into organic solvents (DCM/EtOAc).

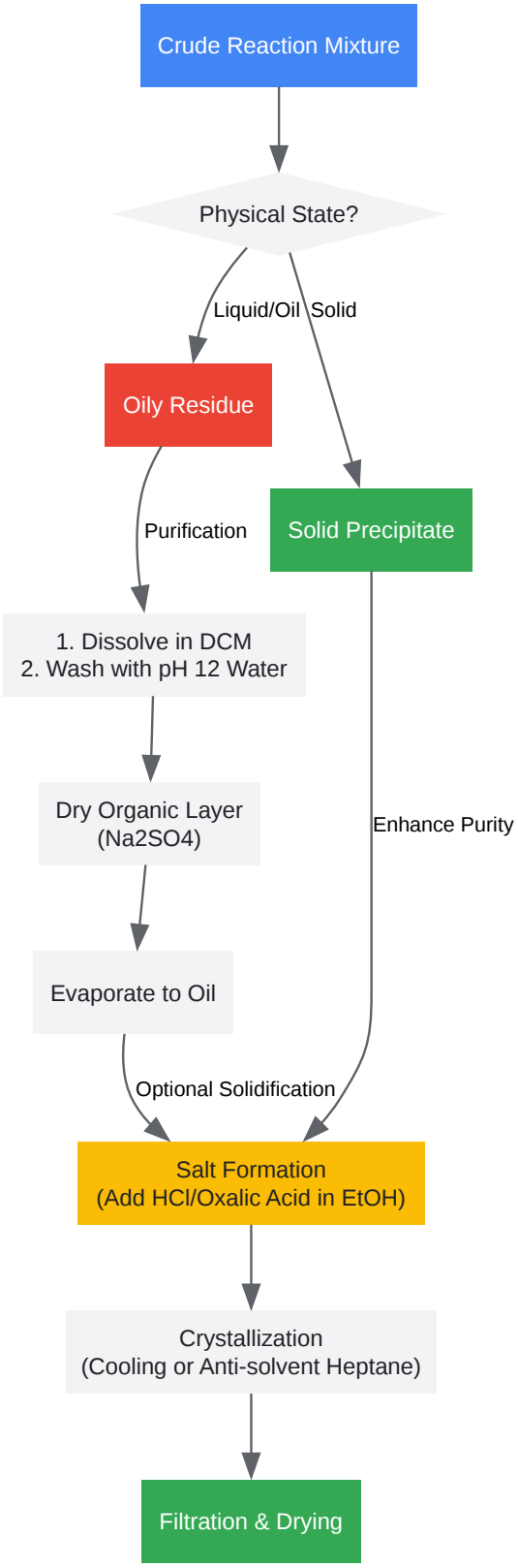
Process Implications: Crystallization & Extraction[1]

The solubility differential between Alcohols (High) and Alkanes (Low) creates a robust opportunity for purification via anti-solvent crystallization.

Purification Strategy Logic

The following diagram illustrates the decision logic for purifying the compound from a crude reaction mixture.

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Figure 1: Purification decision tree based on physical state and solubility behavior.

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Experimental Protocols

To ensure scientific integrity, use these self-validating protocols to determine the exact solubility for your specific lot of material.

Protocol: Visual Solubility Screening (Tier 1)

Objective: Rapidly classify solvents as Soluble, Partially Soluble, or Insoluble.

Materials:

- 10 mg of **2-Methyl-4-morpholinobutan-2-amine** (Free Base or Salt).
- HPLC Vials (1.5 mL).
- Micropipette (100 µL range).

Procedure:

- Weigh: Place 10 mg of compound into a clear glass vial.
- Aliquot: Add 100 µL of solvent (Target Concentration: 100 mg/mL).
- Agitate: Vortex for 30 seconds.
- Observation:
  - Clear Solution:High Solubility (>100 mg/mL). Stop.
  - Cloudy/Solid: Add 400 µL solvent (Total 0.5 mL, Conc: 20 mg/mL). Vortex.
  - Clear Solution:Moderate Solubility (20-100 mg/mL).
  - Cloudy/Solid: Add 500 µL solvent (Total 1.0 mL, Conc: 10 mg/mL). Vortex.
  - Still Solid:Low Solubility (<10 mg/mL).

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Protocol: Saturation Shake-Flask Method (Tier 2 - Quantitative)

Objective: Determine precise solubility limits for regulatory or process definition (e.g., QbD).

Procedure:

- Saturation: Add excess solid compound to 2 mL of solvent in a sealed vial until undissolved solid remains visible.
- Equilibration: Shake at constant temperature (e.g., 25°C) for 24 hours using a thermomixer.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated to 25°C to prevent crashing out).
- Quantification:
  - Gravimetric: Evaporate a known volume (e.g., 1 mL) to dryness and weigh the residue.
  - HPLC (Preferred): Dilute the filtrate 100x with Mobile Phase and inject against a standard curve.

Critical Handling & Stability

When handling **2-Methyl-4-morpholinobutan-2-amine**, researchers must account for chemical instabilities inherent to primary amines and morpholines.

Air Sensitivity (Carbamate Formation)

Primary amines on tertiary carbons are sterically hindered but still reactive toward atmospheric

.

- Mechanism:

  (Carbamate Salt).
- Symptom: Appearance of a white crust on the liquid surface or unexpected insolubility in non-polar solvents.

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- Mitigation: Store under Argon/Nitrogen.

Hygroscopicity

Morpholine derivatives are notoriously hygroscopic. Absorbed water will alter the apparent solubility (increasing solubility in alcohols, decreasing in hydrocarbons) and complicate weighing.

- Mitigation: Handle in a desiccator or glovebox if precise stoichiometry is required.

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- To cite this document: BenchChem. [Definitive Technical Guide: Solubility & Handling of 2-Methyl-4-morpholinobutan-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2968482/docs#definitive-technical-guide-solubility-handling-of-2-methyl-4-morpholinobutan-2-amine]

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